

Essential Safety and Logistical Information for Handling JYL 1421

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Compound of Interest

Compound Name: JYL 1421

Cat. No.: B1673192

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Disclaimer: No specific Safety Data Sheet (SDS) for **JYL 1421** was publicly available at the time of this writing. The following guidance is based on the product information available for **JYL 1421**, the safety data for structurally related compounds (specifically those containing a thiourea group), and general best practices for handling potent, powdered research chemicals. It is imperative that all laboratory personnel consult with their institution's Environmental Health and Safety (EHS) department for a formal risk assessment before handling this compound.

Immediate Safety and Handling Precautions

JYL 1421 is a potent transient receptor potential vanilloid 1 (TRPV1) antagonist intended for research purposes only.^[1] Due to its chemical structure, which includes a thiourea moiety, and its potent biological activity, it should be handled with extreme caution in a controlled laboratory environment. Compounds containing thiourea are considered hazardous and may be irritants, sensitizers, and are suspected carcinogens and reproductive toxicants.^{[2][3]}

Key Handling Principles:

- Avoid all personal contact: This includes inhalation of dust, and contact with skin and eyes.^[1]
- Use in a designated area: All handling of powdered **JYL 1421** should occur in a well-ventilated area, preferably within a certified chemical fume hood or a powder containment hood.

- Prevent aerosolization: Use careful technique to avoid generating dust when weighing and preparing solutions.
- Hygiene: Always wash hands thoroughly with soap and water after handling.[1]

Personal Protective Equipment (PPE)

A comprehensive risk assessment should guide the selection of PPE. The following table outlines recommended PPE for handling **JYL 1421** powder and solutions.

Operation	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Handling Powder (weighing, aliquoting)	Safety glasses with side shields and a face shield, or chemical splash goggles.	Double-gloving with nitrile gloves is recommended. Ensure gloves are compatible with the solvents to be used.	A fully buttoned lab coat with tight-fitting cuffs. Consider a disposable gown for added protection.	A NIOSH-approved respirator (e.g., N95 or higher) is recommended when handling the powder outside of a certified containment hood.
Handling Solutions	Safety glasses with side shields or chemical splash goggles.	Nitrile gloves. Change gloves immediately if contaminated.	A fully buttoned lab coat.	Not generally required if handled in a well-ventilated area or fume hood.

Logistical Information

The following table summarizes key logistical data for **JYL 1421**.

Parameter	Value	Source
CAS Number	401907-26-4	[1]
Molecular Formula	C ₂₀ H ₂₆ FN ₃ O ₂ S ₂	[1]
Formula Weight	423.6 g/mol	[1]
Appearance	Crystalline solid	[1]
Purity	≥95%	[1]
Storage Temperature	-20°C	[1]
Solubility	Soluble in DMSO	[1]

Experimental Protocols

Stock Solution Preparation (General Protocol):

- Ensure all necessary PPE is donned correctly.
- Perform all operations within a chemical fume hood.
- Allow the vial of **JYL 1421** to equilibrate to room temperature before opening.
- Carefully weigh the desired amount of **JYL 1421** powder.
- Add the appropriate volume of dimethyl sulfoxide (DMSO) to the powder to achieve the desired stock concentration. It is recommended to purge the DMSO with an inert gas before use.[1]
- Cap the vial securely and vortex or sonicate until the solid is completely dissolved.
- Store the stock solution at -20°C for short-term storage or -80°C for long-term storage.

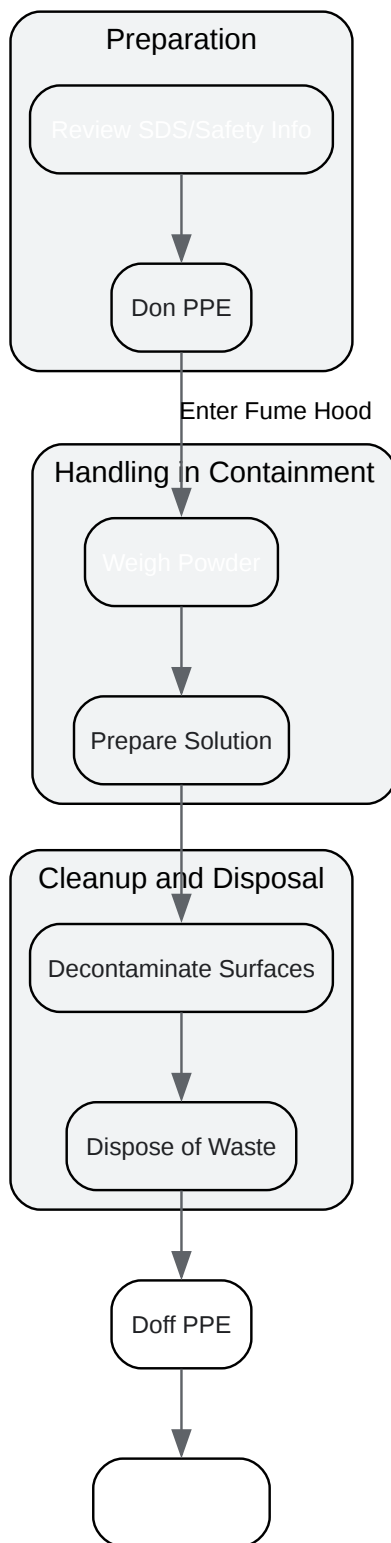
Disposal Plan

All waste materials contaminated with **JYL 1421**, including empty vials, pipette tips, gloves, and disposable gowns, must be disposed of as hazardous chemical waste. Follow all local, state,

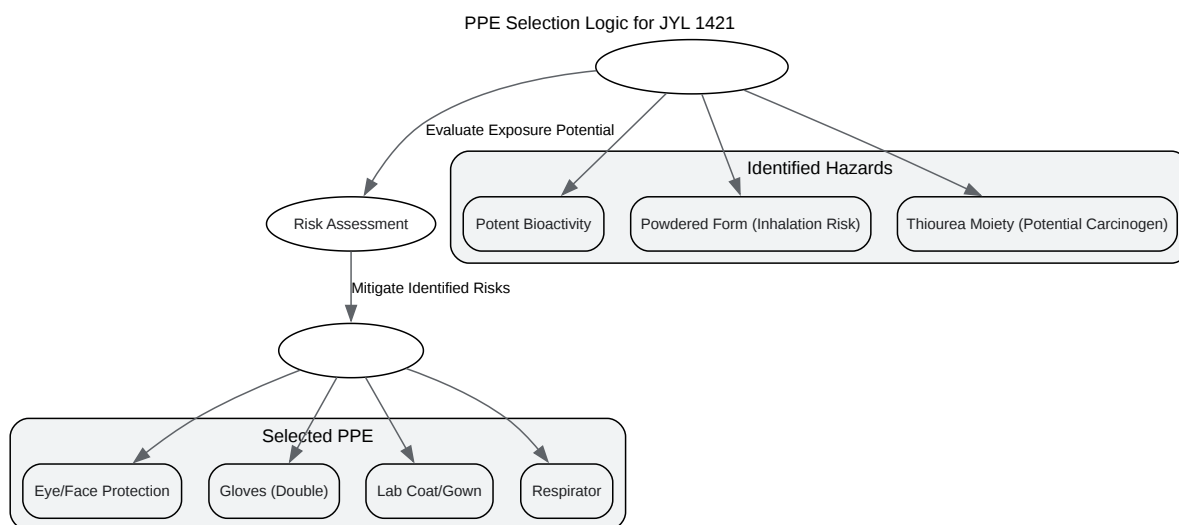
and federal regulations for hazardous waste disposal. Do not dispose of **JYL 1421** down the drain or in the regular trash.

Visualizations

Safe Handling Workflow for JYL 1421 Powder

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Caption: A workflow for safely handling powdered **JYL 1421**.



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Caption: Logical flow from hazard identification to PPE selection.

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References

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